

GSK-J1 Stock Solution Technical Support Center

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Compound of Interest

Compound Name: GSK-J1 lithium salt

Cat. No.: B1149967

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This guide provides researchers, scientists, and drug development professionals with comprehensive instructions and troubleshooting advice for preparing GSK-J1 stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing GSK-J1 stock solutions?

A1: The most commonly recommended solvent for preparing GSK-J1 stock solutions is dimethyl sulfoxide (DMSO).^{[1][2][3][4]} Some suppliers also report solubility in ethanol.^{[1][3]}

Q2: What is the maximum concentration to which I can dissolve GSK-J1?

A2: The reported solubility of GSK-J1 in DMSO varies across different suppliers, ranging from 20 mg/mL to over 70 mg/mL.^{[2][4]} It is advisable to consult the certificate of analysis for your specific batch. For consistent results, starting with a concentration in the lower end of the reported range, such as 10-20 mg/mL, is recommended.

Q3: How should I store the GSK-J1 powder and stock solutions?

A3: GSK-J1 powder should be stored at -20°C for long-term stability, where it can be stable for at least four years.^[5] Stock solutions in DMSO can be stored at -20°C for up to three months or at -80°C for up to one year.^{[1][4][6]} It is recommended to prepare and use solutions on the same day if possible.^[7]

Q4: Is GSK-J1 cell-permeable?

A4: No, GSK-J1 is not readily cell-permeable due to its polar carboxylate group.^{[3][4][5]} For cell-based assays requiring intracellular activity, the cell-permeable ethyl ester prodrug, GSK-J4, is recommended.^{[5][8]}

Troubleshooting Guide

Q5: I am having trouble dissolving GSK-J1 in DMSO. What can I do?

A5: If you are experiencing difficulty dissolving GSK-J1, consider the following troubleshooting steps:

- Use fresh, high-quality DMSO: Some sources indicate that moisture-absorbing DMSO can reduce the solubility of GSK-J1.^[2] Ensure you are using a fresh, anhydrous grade of DMSO.
- Sonication: Applying sonication can aid in the dissolution of GSK-J1 in both DMSO and ethanol.^[1]
- Gentle warming: While not explicitly stated in the search results, gentle warming (e.g., to 37°C) is a common laboratory practice to increase the solubility of compounds. However, this should be done with caution to avoid degradation.

Q6: My GSK-J1 stock solution appears to have precipitated after storage at -20°C. What should I do?

A6: If you observe precipitation in your GSK-J1 stock solution after storage, it is crucial to ensure the compound is fully redissolved before use.^[7]

- Equilibrate to room temperature: Allow the vial to warm to room temperature before opening to prevent condensation of atmospheric moisture into the solution.
- Vortex and/or sonicate: Vigorously vortex the solution. If precipitation persists, sonication may be required to bring the compound back into solution.^[1]
- Visual inspection: Always visually inspect the solution to ensure it is clear and free of precipitates before making further dilutions for your experiments.^[7]

Quantitative Data Summary

Parameter	Solvent	Value	Source(s)
Solubility	DMSO	≥38.9 mg/mL	[3]
DMSO	38.9 mg/mL (99.88 mM)	[1]	
DMSO	77 mg/mL (197.71 mM)	[2]	
DMSO	Up to 20 mg/mL	[4][6]	
DMSO	Slightly soluble	[5]	
Ethanol	38.9 mg/mL (99.88 mM)	[1]	
Ethanol	≥51.2 mg/mL (with ultrasound)	[3]	
Ethanol	100 mM		
Water	Insoluble	[2][3]	
Storage (Powder)	-20°C	≥ 4 years	
-20°C	3 years	[1]	
Storage (Solution)	-80°C (in solvent)	1 year	
-20°C (in DMSO)	Up to 3 months	[4][6]	
-20°C (in solvent)	Up to 1 month		

Experimental Protocol: Preparation of a 10 mM GSK-J1 Stock Solution in DMSO

This protocol provides a detailed methodology for preparing a 10 mM stock solution of GSK-J1.

Materials:

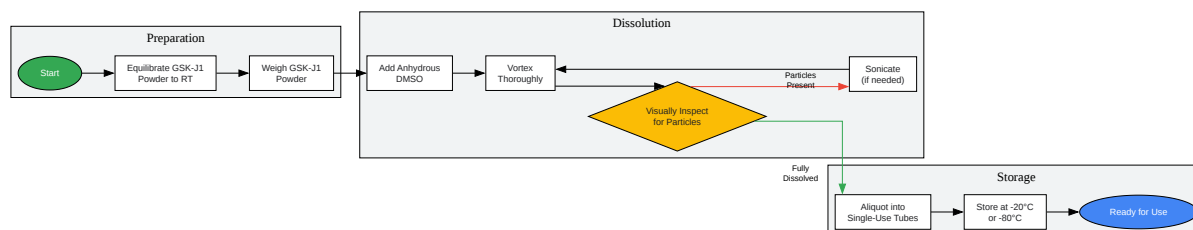
- GSK-J1 powder (Molecular Weight: 389.45 g/mol)

- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Pre-weighing Preparation: Allow the GSK-J1 powder vial to equilibrate to room temperature before opening to minimize moisture condensation.
- Weighing GSK-J1: Carefully weigh out the desired amount of GSK-J1 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.89 mg of GSK-J1.
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the GSK-J1 powder. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the vial for 5-10 minutes.[\[1\]](#)
- Final Check: Once the GSK-J1 is fully dissolved, the solution should be clear.
- Aliquoting and Storage:
 - For ease of use and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 3 months) or -80°C for long-term storage (up to 1 year).[\[1\]](#)[\[4\]](#)[\[6\]](#)

Visualizations



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Caption: Workflow for preparing GSK-J1 stock solutions.

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References

- 1. GSK-J1 | Histone Demethylase | TargetMol [targetmol.com]
- 2. selleckchem.com [selleckchem.com]
- 3. apexbt.com [apexbt.com]
- 4. tribioscience.com [tribioscience.com]
- 5. caymanchem.com [caymanchem.com]
- 6. tribioscience.com [tribioscience.com]

- 7. GSK J1 | GSK-J1 | Histone demethylase inhibitor | Hello Bio [hellobio.com]
- 8. GSK-J1 | Structural Genomics Consortium [thesgc.org]
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